

# Lavendustin A EGFR tyrosine kinase inhibition IC50

Author: Smolecule Technical Support Team, Date: February 2026

## Compound Focus: Lavendustin A

CAS No.: 125697-92-9

Cat. No.: S532602

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## Core Inhibitory Profile of Lavendustin A

The table below summarizes the key quantitative data on **Lavendustin A**'s activity against different kinases.

Target	Reported IC <sub>50</sub> Value	Selectivity Note
EGFR Tyrosine Kinase	11 nM [1] [2] [3]	Primary target; potent inhibition.
p60c-src Tyrosine Kinase	500 nM [2] [3]	~45x less potent than against EGFR.
Protein Kinase A (PKA)	>100 μM [1] [3]	Highly selective over this serine/threonine kinase.
Protein Kinase C (PKC)	>100 μM [1] [3]	Highly selective over this serine/threonine kinase.

## Mechanism of Action and Experimental Insights

**Lavendustin A** has a well-characterized mechanism and has been used in various research contexts.

- Inhibition Mechanism:** **Lavendustin A** is a **reversible** and **substrate-competitive** inhibitor, meaning it competes with the protein substrate for binding to the enzyme rather than competing with ATP [3]. Kinetic studies have shown that its inhibition is a **slow, tight-binding process** involving a

two-step mechanism where an initial enzyme-inhibitor complex (EI) rapidly forms, followed by a slow isomerization to an exceptionally tight complex (EI\*). The overall dissociation constant for the final complex is  $\leq 1$  nM [4].

- **Observed Biological Effects:** In cell-based studies, **Lavendustin A** has been shown to exhibit anti-proliferative properties and can suppress angiogenesis (the formation of new blood vessels) induced by Vascular Endothelial Growth Factor (VEGF) [1] [3].

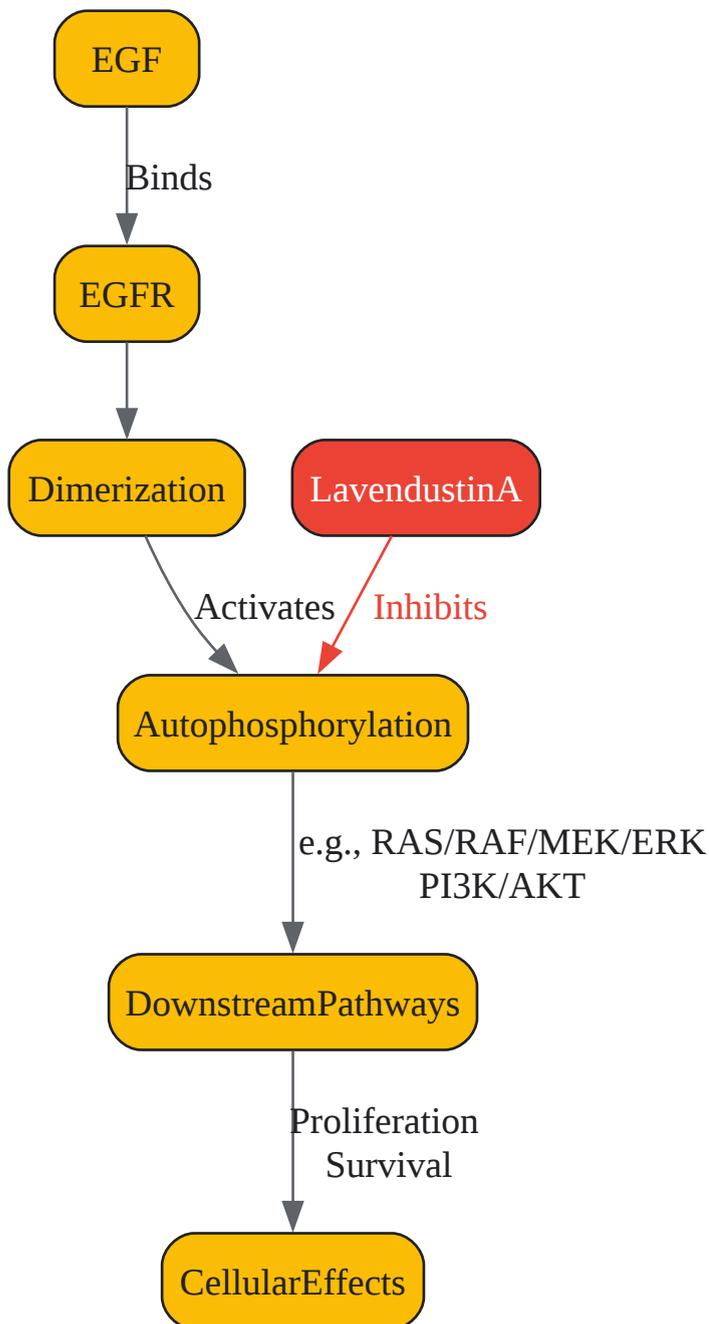
## Experimental Protocols and Research Context

The provided sources mention several experimental methods used to study **Lavendustin A**. Here is a breakdown of key methodologies:

- **In Vitro Kinase Assay:** This is the primary method for determining IC<sub>50</sub> values. The protocol typically involves:
  - **Enzyme Source:** Using a purified recombinant intracellular domain of the EGFR (EGFR-IC) [4].
  - **Reaction Setup:** Incubating the enzyme with **Lavendustin A** across a range of concentrations in a buffer containing ATP and a suitable peptide substrate.
  - **Detection:** Measuring the incorporation of phosphate into the peptide substrate, often by methods like radiometric assays (using  $\gamma$ -<sup>32</sup>P-ATP) or antibody-based detection of phosphorylated tyrosine [4].
- **Cell-Based Assays:**
  - **Anti-proliferative Assay:** The Sulforhodamine B (SRB) assay is commonly used. Cells are treated with **Lavendustin A** for a set duration (e.g., 72 hours), fixed with trichloroacetic acid, and stained with SRB dye, which binds to cellular proteins. The bound dye is then dissolved, and the absorbance is measured to quantify cell density and proliferation [5].
  - **Angiogenesis Models:** The effect on VEGF-induced angiogenesis has been demonstrated in in vivo rat models, where **Lavendustin A** is administered and its effect on blood vessel growth is measured [3].

## EGFR Signaling and Lavendustin A Inhibition

The following diagram illustrates the EGFR signaling pathway and the point where **Lavendustin A** acts.



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**Lavendustin A** inhibits *EGFR* autophosphorylation, blocking downstream signaling [1] [3].

## Key Considerations for Researchers

- **Solubility and Storage:** **Lavendustin A** is soluble in DMSO (e.g., 10-100 mg/mL) and ethanol (10 mg/mL). Stock solutions should be aliquoted and stored desiccated at -20°C, protected from light.

They are typically stable for up to one month under these conditions [1] [3].

- **Handling:** The compound is intended for research use only and is not for human consumption [1].

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## References

1. Lavendustin A (RG-14355) | Tyrosine Kinase Inhibitor [medchemexpress.com]
2. Lavendustin A | CAS 125697-92-9 | RG 14355 [tocris.com]
3. Lavendustin A [sigmaaldrich.com]
4. Kinetic Analysis of the Inhibition of the Epidermal Growth ... [pubmed.ncbi.nlm.nih.gov]
5. Novel FAK inhibitors suppress tumor growth and reverse ... [oaepublish.com]

To cite this document: Smolecule. [Lavendustin A EGFR tyrosine kinase inhibition IC50]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b532602#lavendustin-a-egfr-tyrosine-kinase-inhibition-ic50>]

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